

Personal protective equipment for handling Pyrrobutamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyrrobutamine

Cat. No.: B1217169

[Get Quote](#)

Essential Safety and Handling Guide for Pyrrobutamine

Disclaimer: A specific Safety Data Sheet (SDS) for **Pyrrobutamine** (CAS 91-82-7) was not readily available in the public domain at the time of this writing. The following information is a compilation of general best practices for handling chemical compounds of a similar nature and should be supplemented by consulting with a qualified safety professional and the specific supplier's product information. This guide is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Logistical Information

Pyrrobutamine is a chemical compound that requires careful handling to minimize health and safety risks in a laboratory setting. Adherence to proper personal protective equipment (PPE) protocols, storage, and disposal procedures is essential.

Personal Protective Equipment (PPE)

When handling **Pyrrobutamine**, the following personal protective equipment should be worn to ensure personal safety:

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield to protect against splashes.

- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene).
 - Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of any dust or vapors.

Storage and Handling

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Handling:
 - Avoid contact with eyes, skin, and clothing.
 - Avoid breathing dust or vapors.
 - Wash hands thoroughly after handling.
 - Use only in a chemical fume hood.

Emergency Procedures

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In Case of Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- In Case of Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- In Case of Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

Disposal Plan

Dispose of **Pyrrobutamine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It is recommended to use a licensed professional waste disposal service to dispose of this material.

Quantitative Data

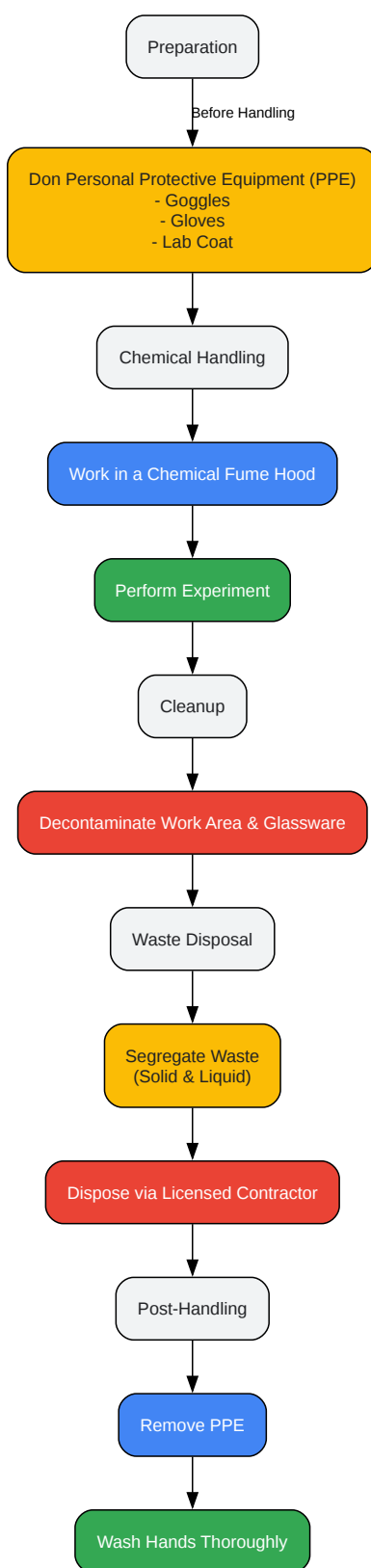
Property	Value	Source
Molecular Formula	C ₂₀ H ₂₂ CIN	Santa Cruz Biotechnology, PubChem
Molecular Weight	311.85 g/mol	Santa Cruz Biotechnology, PubChem
CAS Number	91-82-7	Santa Cruz Biotechnology, PubChem

Note: Further quantitative data such as specific toxicity, flammability, and reactivity were not available in a dedicated SDS for **Pyrrobutamine**.

Experimental Protocols

Detailed experimental protocols involving **Pyrrobutamine** should be designed and reviewed by qualified personnel. A thorough risk assessment should be conducted before any new procedure is undertaken. This assessment should consider the potential hazards of **Pyrrobutamine** and any other reagents, intermediates, or products involved in the process.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Pyrrobutamine**.

- To cite this document: BenchChem. [Personal protective equipment for handling Pyrrobutamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217169#personal-protective-equipment-for-handling-pyrrobutamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com